

# safety and handling precautions for N-(3-Bromopropyl)phthalimide

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## Compound of Interest

Compound Name: *N*-(3-Bromopropyl)phthalimide

Cat. No.: B167275

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An In-depth Technical Guide to the Safety and Handling of **N-(3-Bromopropyl)phthalimide**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **N-(3-Bromopropyl)phthalimide** (CAS No: 5460-29-7), a chemical intermediate widely used in organic synthesis, particularly in the development of pharmaceutical compounds.<sup>[1][2][3]</sup>

Adherence to proper safety protocols is critical when working with this substance due to its potential hazards. The toxicological properties of this material have not been fully investigated, warranting a cautious approach.<sup>[4]</sup>

## Chemical and Physical Properties

**N-(3-Bromopropyl)phthalimide** is a white to light beige crystalline solid.<sup>[4][5]</sup> A summary of its key physical and chemical properties is presented below for easy reference.

Property	Value	Reference(s)
CAS Number	5460-29-7	[1][6]
Molecular Formula	C <sub>11</sub> H <sub>10</sub> BrNO <sub>2</sub>	[1][7]
Molecular Weight	268.11 g/mol	[6][7]
Appearance	White to light beige crystals or powder	[1][4]
Melting Point	72-74 °C (lit.)	[1][6]
Boiling Point	361.4 °C at 760 mmHg	[8]
Density	1.578 g/cm <sup>3</sup>	[1][8]
Solubility	Slightly soluble in water.	[5]
Flash Point	172.4 °C / Not applicable	[8][9]

## Hazard Identification and GHS Classification

Caution is advised as **N-(3-Bromopropyl)phthalimide** may cause eye, skin, and respiratory tract irritation.[4][10] While some safety data sheets (SDS) classify it as not a hazardous substance or mixture under GHS, others provide specific warnings.[11] This discrepancy underscores the need for careful handling.

GHS Hazard Statements (based on aggregated data):

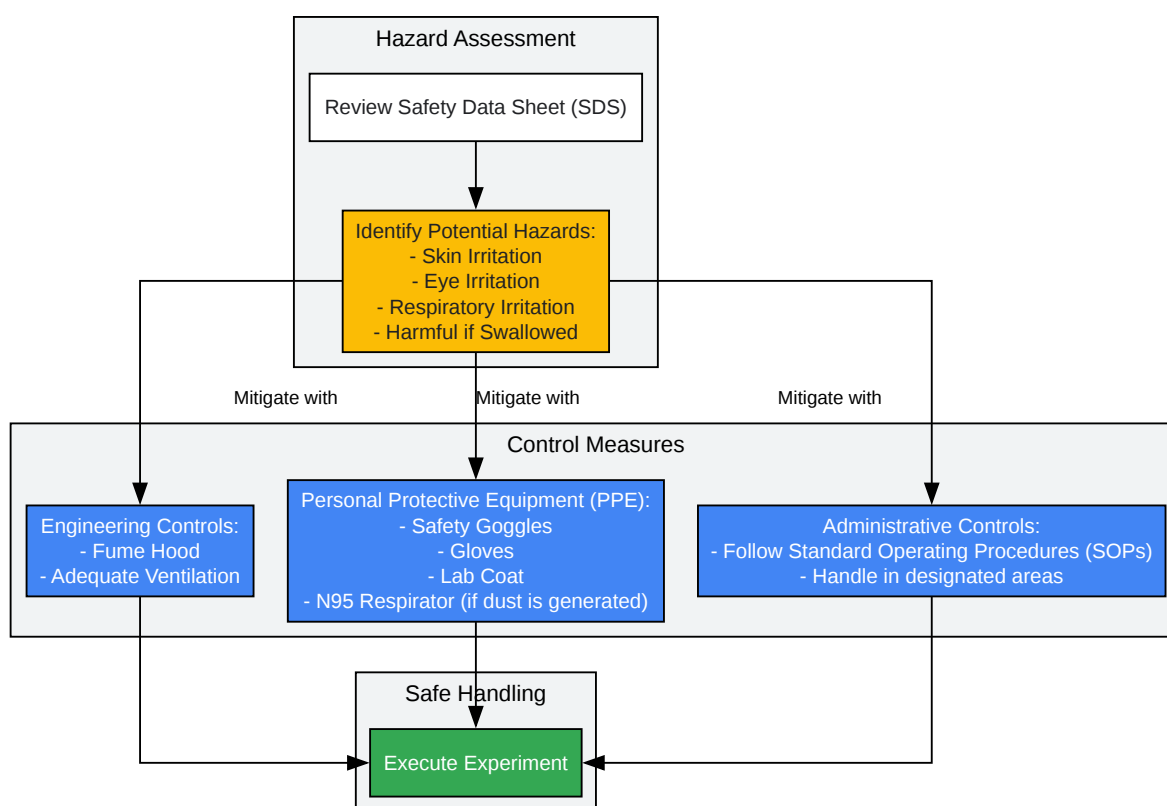
- H302: Harmful if swallowed (reported in 25% of GHS classifications).[7]
- H315: Causes skin irritation (reported in 75% of GHS classifications).[7]
- H319: Causes serious eye irritation.[10]
- H335: May cause respiratory irritation.[10]

Precautionary Statements:

- P261: Avoid breathing dust.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[10]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

The logical workflow for assessing and mitigating hazards when handling this compound is illustrated below.



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Caption: Hazard assessment and mitigation workflow for **N-(3-Bromopropyl)phthalimide**.

## Experimental Protocols & Safety Measures

While specific toxicological studies and their detailed experimental protocols for **N-(3-Bromopropyl)phthalimide** are not extensively available in public literature, handling procedures should be based on established best practices for similar chemical compounds.

### General Handling Protocol:

- **Preparation:** Before handling, ensure the work area, typically a chemical fume hood, is clean and uncluttered. Confirm that an eyewash station and safety shower are accessible.[\[5\]](#)
- **Personal Protective Equipment (PPE):** Don appropriate PPE, including chemical safety goggles, nitrile gloves, and a lab coat.[\[4\]](#)[\[5\]](#) If dust generation is likely, a NIOSH-approved N95 respirator is required.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within a fume hood to minimize inhalation exposure and prevent dust dispersion.[\[11\]](#) Avoid creating dust.[\[5\]](#)
- **Reaction Setup:** When setting up reactions, ensure the apparatus is secure. If heating, use a well-controlled heating mantle and monitor the reaction closely.
- **Post-Handling:** After handling, wash hands and forearms thoroughly. Decontaminate all surfaces and equipment.
- **Storage:** Store **N-(3-Bromopropyl)phthalimide** in a tightly closed container in a dry, cool, and well-ventilated area.[\[5\]](#)[\[11\]](#)

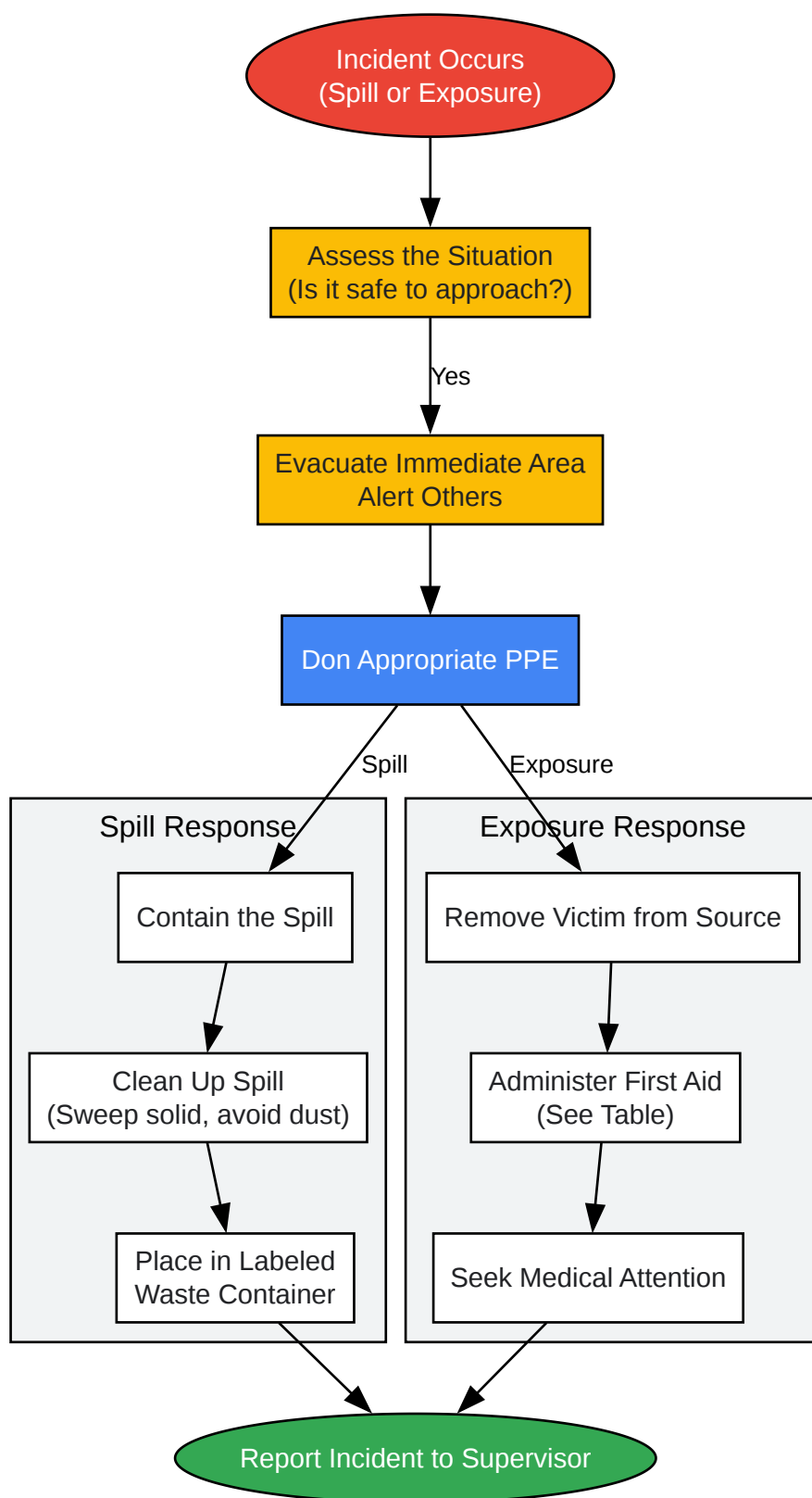
## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures	Reference(s)
Inhalation	Remove to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.	<a href="#">[4]</a> <a href="#">[12]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.	<a href="#">[4]</a> <a href="#">[12]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	<a href="#">[4]</a>
Ingestion	Do not induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek medical attention.	<a href="#">[4]</a> <a href="#">[12]</a>

Accidental Release Measures: For spills, evacuate the area. Wear appropriate PPE as outlined in Section 3. Sweep up the solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[\[5\]](#) Clean the affected area thoroughly. Prevent the product from entering drains.[\[11\]](#)

The following diagram outlines the general emergency response workflow.



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Caption: General emergency response workflow for spills or personnel exposure.

## Fire-Fighting Measures and Stability

Stability: **N-(3-Bromopropyl)phthalimide** is stable under normal storage conditions.[5]

Incompatible materials include strong oxidizing agents and strong bases.[5]

Fire-Fighting Measures:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[4]
- Hazards from Combustion: During a fire, irritating and highly toxic gases may be generated, including carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen halides.[4][5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][5]

## Disposal Considerations

Dispose of **N-(3-Bromopropyl)phthalimide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to be released into the environment.[5] Waste should be handled by a licensed professional waste disposal service.

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## References

- 1. N-(3-BROMOPROPYL)PHTHALIMIDE CAS#: 5460-29-7 [m.chemicalbook.com]
- 2. N-(3-BroMopropyl)phthalimide - Natural Micron Pharm Tech [nmpharmtech.com]
- 3. N-(3-BROMOPROPYL)PHTHALIMIDE | 5460-29-7 [chemicalbook.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]

- 6. N-(3-Bromopropyl)phthalimide 98 5460-29-7 [sigmaaldrich.com]
- 7. N-3-Bromopropylphthalimide | C11H10BrNO2 | CID 21611 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Page loading... [guidechem.com]
- 9. N-(3-Bromopropyl)phthalimide 98 5460-29-7 [sigmaaldrich.com]
- 10. N-(3-Bromopropyl)phthalimide, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. WERCS Studio - Application Error [assets.thermofisher.com]
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